

# handling air sensitive diglyme-d14

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## Compound Focus: Diglyme-d14

CAS No.: 38086-00-9

Cat. No.: S881399

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## Chemical Profile & Hazards

The table below summarizes the key properties and hazards of diglyme.

Property	Value
CAS Number	111-96-6 [1]
Molecular Formula	C <sub>6</sub> H <sub>14</sub> O <sub>3</sub> [1]
Boiling Point	159.8 - 162 °C [1] [2]
Melting Point	-64 °C to -68 °C [1] [2]
Flash Point	51 - 57 °C (closed cup) [2] [3]
Density	0.937 g/mL at 25 °C [3]
Vapor Pressure	0.33 kPa at 20°C [2]
Water Solubility	Miscible [1]

Hazard	Classification
Flammability	Combustible Liquid [1] [2]
Health Effects	Reproductive Toxin [1] [3]; May cause organ damage through skin absorption [2]
Peroxidation	Can form explosive peroxides upon air exposure [2] [4]
Decomposition	Can decompose violently at high temps/pressures or in contact with active metals [3]

## Frequently Asked Questions (FAQs)

- **Q1: What is the most critical safety hazard when using diglyme that has been stored for a long time?** The most critical hazard is the formation of **explosive peroxides**. Diglyme can form unstable peroxides when exposed to air and light, which may concentrate during distillation and explode spontaneously [2] [4]. Always test for peroxides before distillation or evaporation, especially with old solvent lots.
- **Q2: Can diglyme be absorbed through the skin?** Yes. Diglyme can be absorbed through the skin in harmful quantities, and it is a recognized reproductive toxin [2] [3]. You **must** wear appropriate protective gloves and clothing to prevent skin contact [2].
- **Q3: What is the recommended procedure for disposing of waste diglyme?** Collect waste solvent in sealable containers. Small spills should be absorbed with sand or an inert absorbent. All waste material must be disposed of according to local regulations as hazardous waste [2].

## Troubleshooting Guide

Problem	Possible Cause	Solution
<b>Unexpected pressure build-up or gas evolution during reaction.</b>	Decomposition of diglyme, potentially catalyzed by active metals (e.g., Li, Na, K)	Review reaction components for incompatibility. Ensure temperature controls are precise. In case of pressure build-up, vacate and secure the area immediately.

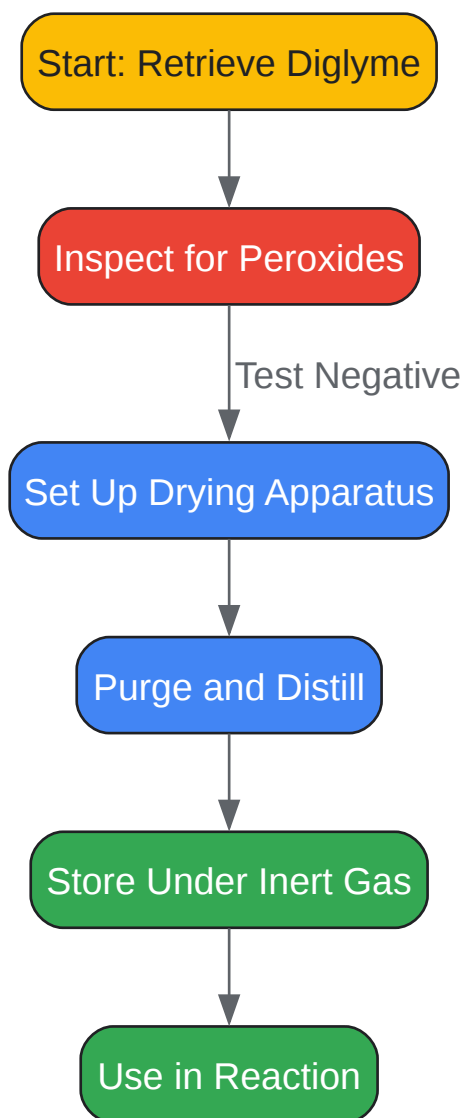
Problem	Possible Cause	Solution
	or strong bases, especially at high temperatures [3].	
<b>Low reaction yield or inconsistent results in air-sensitive catalysis.</b>	Solvent or reaction system is contaminated by air or moisture. Peroxide formation in solvent may also be interfering with catalysts [5].	Implement strict air-free techniques (Schlenk line, glovebox). Re-distill diglyme over a drying agent (like sodium/benzophenone) under inert atmosphere immediately before use, ensuring peroxide test is negative.
<b>Solvent fails purity test or shows discoloration.</b>	Degradation due to air/light exposure or peroxide formation [4].	Do not use. Test for peroxides. If positive, follow safe peroxide removal procedures or dispose of properly. Always store diglyme under an inert atmosphere (argon/nitrogen), in the dark, and over molecular sieves.

## Experimental Protocol: Safe Handling of Air-Sensitive Diglyme

This protocol outlines the procedure for safely handling diglyme under an inert atmosphere for use in air-sensitive reactions, such as organometallic catalysis [5].

### Workflow Overview

The following diagram illustrates the key stages of the protocol:



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### Materials and Equipment

- Fresh or recently tested diglyme
- Inert gas source (Nitrogen or Argon)
- Schlenk line or glovebox
- Sodium metal and benzophenone, or similar drying agent
- distillation apparatus

### Step-by-Step Procedure

- **Initial Inspection & Peroxide Test:** Before beginning any purification, check the diglyme for the presence of peroxides using a commercial test strip or an appropriate qualitative method [2]. **Do not**

proceed with purification if the test is positive without consulting your institution's safety office for peroxide deactivation procedures.

- **Set Up Drying/Distillation Apparatus:** Assemble the distillation apparatus under an inert atmosphere. Add the diglyme solvent along with a suitable drying agent (e.g., sodium/benzophenone) to the distillation pot to remove any residual water [5].
- **Purge and Distill:** Purge the system thoroughly with an inert gas (N<sub>2</sub> or Ar). Gently heat to reflux and collect the fraction at the appropriate boiling point (around 162°C). The solvent is now dry and oxygen-free.
- **Storage:** Transfer the freshly distilled diglyme to a clean, dry storage vessel (e.g., a Schlenk bomb or a bottle with a septum cap). Store the solvent over activated molecular sieves (3A or 4A) under a positive pressure of inert gas [5].
- **Usage:** When withdrawing solvent for a reaction, use standard air-free techniques, such as syringe transfer through a septum under an inert gas flow.

## Safety Notes

- **Personal Protective Equipment (PPE):** Always wear appropriate gloves, a lab coat, and safety goggles. Use a faceshield during distillation [1].
- **Ventilation:** Perform all operations in a well-ventilated fume hood [2].
- **Decomposition Risk:** Be aware that diglyme is known to decompose, producing large amounts of gas and heat, particularly at high temperatures and in the presence of active metals. This has been a contributing factor in serious laboratory incidents [3].

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## References

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